

Application Notes and Protocols for Labeling Antibodies with Azido-PEG12-NHS Ester

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Compound of Interest

Compound Name: Azido-PEG12-NHS ester

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This document provides a detailed protocol for the covalent labeling of antibodies with **Azido-PEG12-NHS ester**. This procedure enables the introduction of azide functionalities onto an antibody, which can then be used in a variety of downstream applications, most notably in "click chemistry" for the site-specific conjugation of molecules such as drugs, imaging agents, or nanoparticles.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The N-Hydroxysuccinimide (NHS) ester group reacts efficiently with primary amines, such as the side chains of lysine residues on the antibody, to form stable amide bonds.[\[4\]](#)[\[5\]](#)[\[6\]](#) The polyethylene glycol (PEG) spacer enhances the solubility and reduces the potential for aggregation of the modified antibody.[\[7\]](#)

Quantitative Data Summary

The efficiency of the labeling reaction and the recovery of the final conjugate are critical parameters. The following table summarizes typical quantitative data expected from this protocol.

Parameter	Typical Value	Notes
Degree of Labeling (DOL)	2 - 6 azides per antibody	The DOL can be controlled by adjusting the molar ratio of Azido-PEG12-NHS ester to the antibody. A 20-fold molar excess typically yields 4-6 labels per antibody. [8] [9]
Antibody Recovery	> 85%	Purification using spin desalting columns generally results in high recovery of the antibody conjugate.
Labeling Efficiency	20% - 35%	This is the percentage of the labeling reagent that is covalently attached to the antibody. Efficiency is dependent on antibody concentration. [4]
Purity of Final Conjugate	> 95%	Assessed by SDS-PAGE, which will show an increase in the molecular weight of the antibody, and by HPLC to confirm the removal of unconjugated labeling reagent.
Stability of Conjugate	> 1 year at -20°C	When stored appropriately in a suitable buffer, the azide-modified antibody is stable for long-term use.

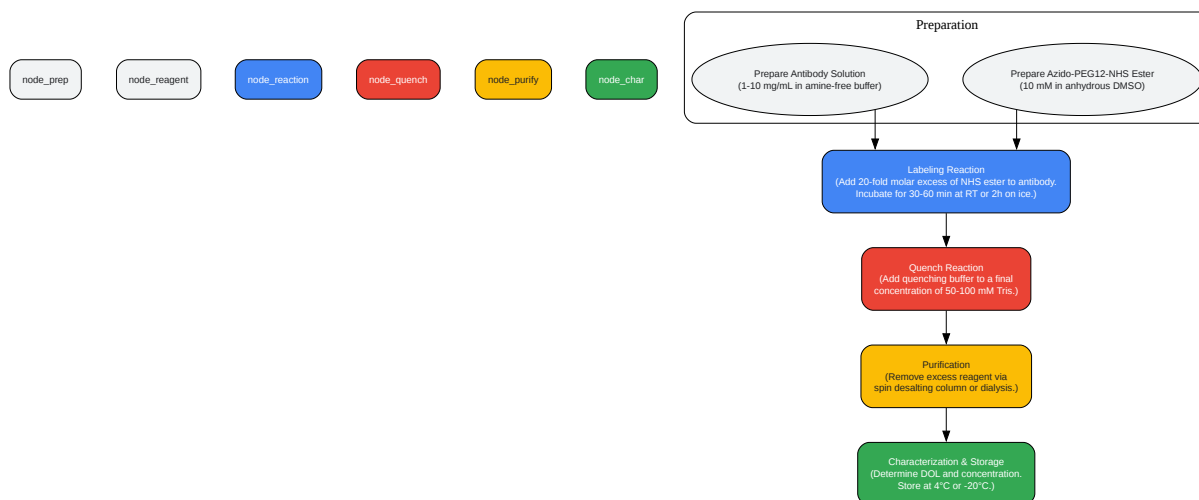
Experimental Protocols

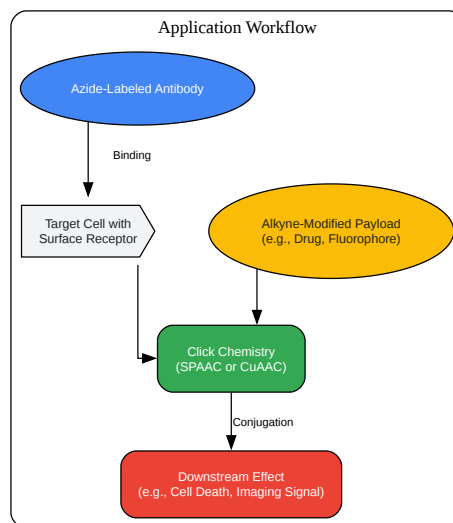
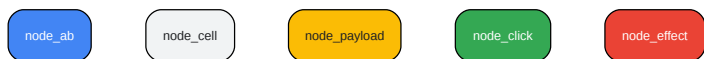
This section details the necessary materials and step-by-step procedures for labeling an antibody with **Azido-PEG12-NHS ester**.

Materials Required

- Antibody: 1-10 mg/mL in an amine-free buffer (e.g., Phosphate Buffered Saline, PBS).[2][8] If the antibody is in a buffer containing primary amines (e.g., Tris or glycine), it must be exchanged into an amine-free buffer.[4][10]
- **Azido-PEG12-NHS ester**: Stored at -20°C with desiccant.
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF): To dissolve the **Azido-PEG12-NHS ester**. [5][8]
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.0-8.5.[4][5]
- Quenching Buffer: 1 M Tris-HCl, pH 8.0.[2]
- Purification: Size-exclusion chromatography spin desalting columns or dialysis cassettes.[4][8][11]
- General Laboratory Equipment: Pipettes, microcentrifuge tubes, vortex mixer, spectrophotometer.

Experimental Workflow Diagram





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References

- 1. vectorlabs.com [vectorlabs.com]
- 2. benchchem.com [benchchem.com]

- 3. Site-Specific Antibody Conjugation with Azide - CD BioGlyco [bioglyco.com]
- 4. biotium.com [biotium.com]
- 5. NHS ester protocol for labeling proteins [abberior.rocks]
- 6. Antibody labeling chemistries | Abcam [abcam.com]
- 7. bocsci.com [bocsci.com]
- 8. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 9. Protocol for PEG NHS Reagents | AxisPharm [axispharm.com]
- 10. broadpharm.com [broadpharm.com]
- 11. Sodium azide removal protocol | Abcam [abcam.com]
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